

A Technical Guide to the Physicochemical Properties of 4-Methoxy-3-nitrobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-3-nitrobenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the core physicochemical properties of **4-Methoxy-3-nitrobenzaldehyde**, a key aromatic aldehyde derivative. The information presented herein is intended to support research and development activities by providing reliable data and standardized experimental methodologies.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of chemical compounds. The data for **4-Methoxy-3-nitrobenzaldehyde** are summarized below.

Property	Value	Source
Melting Point	97-100 °C	[1][2]
	81.0-88.0 °C	[3][4]
Boiling Point	334.8 ± 27.0 °C (Predicted)	[1]

Note: The variation in reported melting points may be attributed to differences in the purity of the samples or the experimental methods used for determination.

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental to chemical analysis. The following sections detail the standard methodologies for these measurements.

2.1. Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities tend to lower and broaden the melting point range.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Common Method: Capillary Tube Method[\[5\]](#)[\[8\]](#)

This is the most widely used technique for determining the melting point of a solid.

- Principle: A small, powdered sample of the compound is heated in a sealed capillary tube, and the temperature at which the substance melts is recorded.[\[8\]](#)
- Apparatus:
 - Melting point apparatus (e.g., Mel-Temp or DigiMelt) or a Thiele tube setup.[\[5\]](#)
 - Capillary tubes (sealed at one end).[\[5\]](#)
 - Thermometer.
- Procedure:
 - Sample Preparation: The sample must be completely dry and in a fine powdered form.[\[8\]](#)
 - Loading the Capillary Tube: A small amount of the powdered sample is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end to a height of about 2-3 mm.[\[9\]](#)
 - Heating: The capillary tube is placed in the heating block of the melting point apparatus.[\[8\]](#)

- Determination: The sample is heated rapidly to a temperature about 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium between the sample and the thermometer.[9]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.[5]

2.2. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.[10] This temperature is dependent on the atmospheric pressure.

Common Method: Micro-Boiling Point (Capillary) Method[10][11][12]

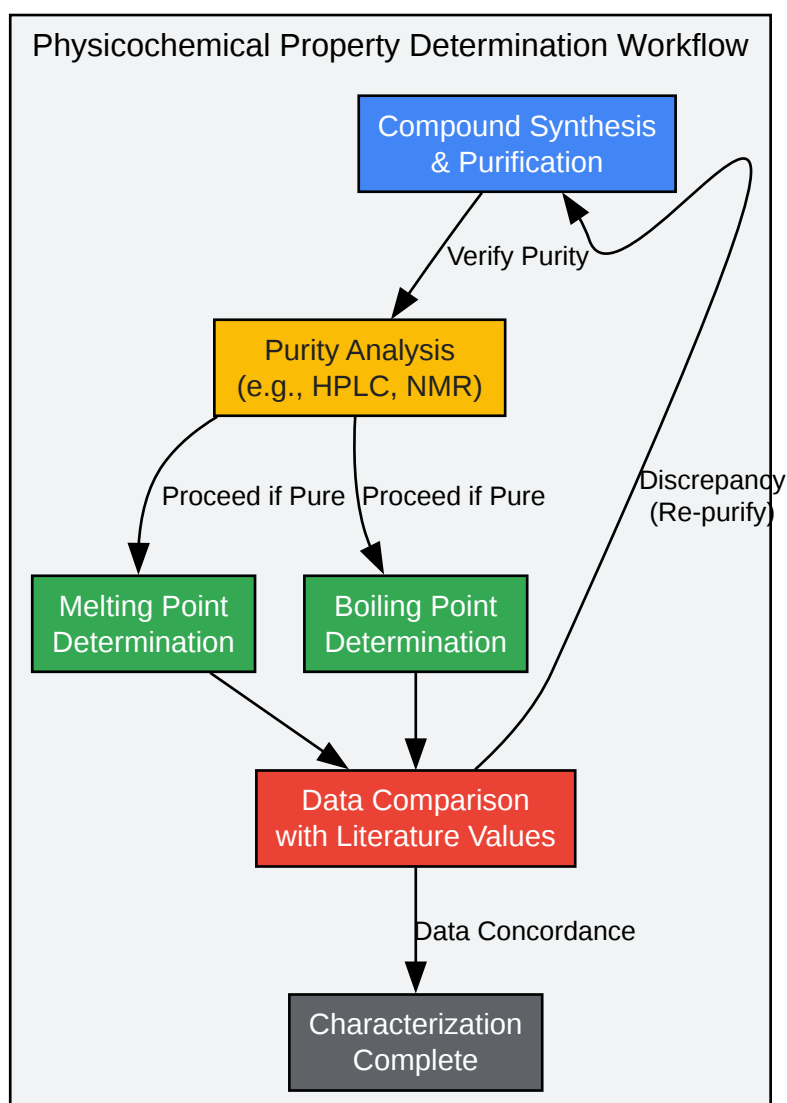
This method is suitable for small quantities of a liquid.

- Principle: A small sample of the liquid is heated in a fusion tube along with an inverted capillary tube. As the liquid heats, the air trapped in the capillary expands and escapes. At the boiling point, the tube fills with the vapor of the liquid. Upon cooling, the vapor condenses, and the liquid is drawn back into the capillary tube. The temperature at which the liquid enters the capillary is the boiling point.[10][11]
- Apparatus:
 - Fusion tube or small test tube.
 - Capillary tube (sealed at one end).
 - Heating apparatus (e.g., aluminum block or Thiele tube).[13]
 - Thermometer.
- Procedure:
 - Setup: A few drops of the liquid are placed in the fusion tube. A capillary tube, sealed at one end, is placed in the fusion tube with the open end downwards.[13]

- Assembly: The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then placed in the heating apparatus.
- Heating: The apparatus is heated gradually. A stream of bubbles will be observed escaping from the capillary tube as the air expands and is replaced by the vapor of the liquid. The rate of bubbling will become rapid and continuous as the liquid reaches its boiling point.[\[11\]](#)
- Observation: Heating is stopped once a continuous stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[11\]](#)

Workflow and Data Validation

The following diagram illustrates a logical workflow for the determination and validation of the physicochemical properties of a chemical compound like **4-Methoxy-3-nitrobenzaldehyde**.



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Caption: Workflow for determining and validating the physical properties of a chemical compound.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 4-Methoxy-3-nitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298851#4-methoxy-3-nitrobenzaldehyde-melting-point-and-boiling-point]

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